

# Spectroscopic and Synthetic Profile of Methyl 5-methoxypyridine-2-carboxylate: A Technical Guide

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## Compound of Interest

Compound Name: *Methyl 5-methoxypyridine-2-carboxylate*

Cat. No.: *B1316847*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and synthetic methodology for **Methyl 5-methoxypyridine-2-carboxylate** (CAS No: 29681-39-8), a key intermediate in various chemical syntheses. The information is presented to facilitate its use in research, development, and drug discovery applications.

## Spectroscopic Data

The following tables summarize the available spectroscopic data for **Methyl 5-methoxypyridine-2-carboxylate**, providing a detailed fingerprint for its characterization.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: <sup>1</sup>H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not available in search results			

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data

Chemical Shift ( $\delta$ ) ppm	Assignment
Data not available in search results	

Note: Specific  $^1\text{H}$  and  $^{13}\text{C}$  NMR data for **Methyl 5-methoxypyridine-2-carboxylate** were not found in the performed searches. Researchers should consider acquiring this data experimentally for full structural confirmation.

## Infrared (IR) Spectroscopy

Table 3: IR Spectroscopic Data

Wavenumber ( $\text{cm}^{-1}$ )	Interpretation
Data not available in search results	

Note: Specific IR data for **Methyl 5-methoxypyridine-2-carboxylate** were not found in the performed searches. Expected characteristic peaks would include C=O stretching for the ester and C-O stretching for the methoxy group and the ester.

## Mass Spectrometry (MS)

Table 4: Mass Spectrometry Data

m/z	Interpretation
Data not available in search results	

Note: Specific mass spectrometry data for **Methyl 5-methoxypyridine-2-carboxylate** were not found in the performed searches. The expected molecular ion peak  $[\text{M}]^+$  would be approximately 167.16 g/mol .

## Experimental Protocols

A detailed experimental protocol for the synthesis of **Methyl 5-methoxypyridine-2-carboxylate** is crucial for its reliable preparation in a laboratory setting. The synthesis typically involves two main stages: the synthesis of the parent carboxylic acid and its subsequent esterification.

## Synthesis of 5-Methoxypyridine-2-carboxylic acid

A common route to 5-substituted picolinic acids involves the diazotization of an aminopyridine precursor followed by nucleophilic substitution and subsequent oxidation of a methyl group.

## Esterification of 5-Methoxypyridine-2-carboxylic acid

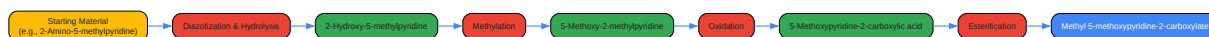
The conversion of 5-Methoxypyridine-2-carboxylic acid to its methyl ester, **Methyl 5-methoxypyridine-2-carboxylate**, can be achieved through standard esterification methods. One common and effective method is the Fischer-Speier esterification.

Protocol: Fischer-Speier Esterification

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve 5-Methoxypyridine-2-carboxylic acid in an excess of anhydrous methanol.
- **Catalyst Addition:** Carefully add a catalytic amount of a strong acid, such as concentrated sulfuric acid or hydrochloric acid, to the solution.
- **Reflux:** Heat the reaction mixture to reflux and maintain this temperature for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After completion, cool the reaction mixture to room temperature. Neutralize the excess acid with a suitable base, such as a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Extract the aqueous layer with an appropriate organic solvent, for example, ethyl acetate or dichloromethane.
- **Purification:** Combine the organic layers, dry over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filter, and concentrate the solvent under reduced pressure. The crude product can be further purified by column chromatography on silica gel or by recrystallization to yield pure **Methyl 5-methoxypyridine-2-carboxylate**.

## Logical Workflow for Synthesis

The synthesis of **Methyl 5-methoxypyridine-2-carboxylate** follows a logical progression from a readily available starting material to the final product. This workflow can be visualized as follows:



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